

A Technical Guide to Camaric Acid: Structure, Bioactivity, and Experimental Analysis

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Compound of Interest

Compound Name: *Camaric acid*

Cat. No.: *B15562923*

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Introduction

Camaric acid is a naturally occurring pentacyclic triterpenoid that has been isolated from plants of the Lantana genus, particularly *Lantana camara* and *Lantana montevidensis*.^[1] As a member of the oleanane class of triterpenoids, **Camaric acid** has attracted scientific interest due to its diverse range of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects.^{[2][3]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental protocols for **Camaric acid**, serving as a foundational resource for research and development in natural product chemistry and pharmacology.

It is important to distinguish **Camaric acid** from Carminic acid, a structurally unrelated anthraquinone glycoside, despite the similarity in their names.^[1] This document will focus exclusively on the pentacyclic triterpenoid, **Camaric acid**.

Chemical Structure and Physicochemical Properties

The chemical structure of **Camaric acid** has been elucidated through extensive one-dimensional and two-dimensional nuclear magnetic resonance (NMR) studies.^[1] Its systematic IUPAC name is 3,25-epoxy-3 α -hydroxy-22 β -(2-methyl-2Z-butenoyloxy)-12-oleanen-28-oic acid.^[1] The molecule is characterized by a five-ring oleanane core, a structural feature that contributes to its lipophilic nature and biological functions.^[2]

Property	Value	Reference
CAS Number	146450-83-1	[4]
Molecular Formula	C ₃₅ H ₅₂ O ₆	[2]
Molecular Weight	568.8 g/mol	[5]
IUPAC Name	(1S,2S,6S,10R,11S,14S,15R,18R,20R)-20-hydroxy-8,8,14,15,19,19-hexamethyl-10-[(Z)-2-methylbut-2-enoyl]oxy-21-oxahexacyclo[18.2.2.01,18.02,15.05,14.06,11]tetracos-4-ene-11-carboxylic acid	[5]
Physical Form	Solid	[6]
Melting Point	188-189 °C	[7]
Boiling Point	654.7±55.0 °C at 760 mmHg	[7]
Storage	2-8°C, sealed, dry, light-proof	[7]

Biological Activity

Camaric acid has demonstrated a variety of biological activities. The following table summarizes the key quantitative data available for its therapeutic potential.

Activity Type	Parameter	Value	Target/Model	Source
Anti-inflammatory	IC ₅₀	0.67 mg/ear	TPA-induced mouse ear edema	[3]
Antimicrobial	MIC	4.88 µg/mL	Escherichia coli	[3]
MIC	9.76 µg/mL	Pseudomonas aeruginosa	[3]	
MIC	19.5 µg/mL	Staphylococcus aureus	[3]	
MIC	19.5 µg/mL	Bacillus cereus	[3]	
MIC	19.5 µg/mL	Candida albicans	[3]	
Cytotoxicity	LC ₅₀	4.1 µg/mL	Brine shrimp larvae	[3]

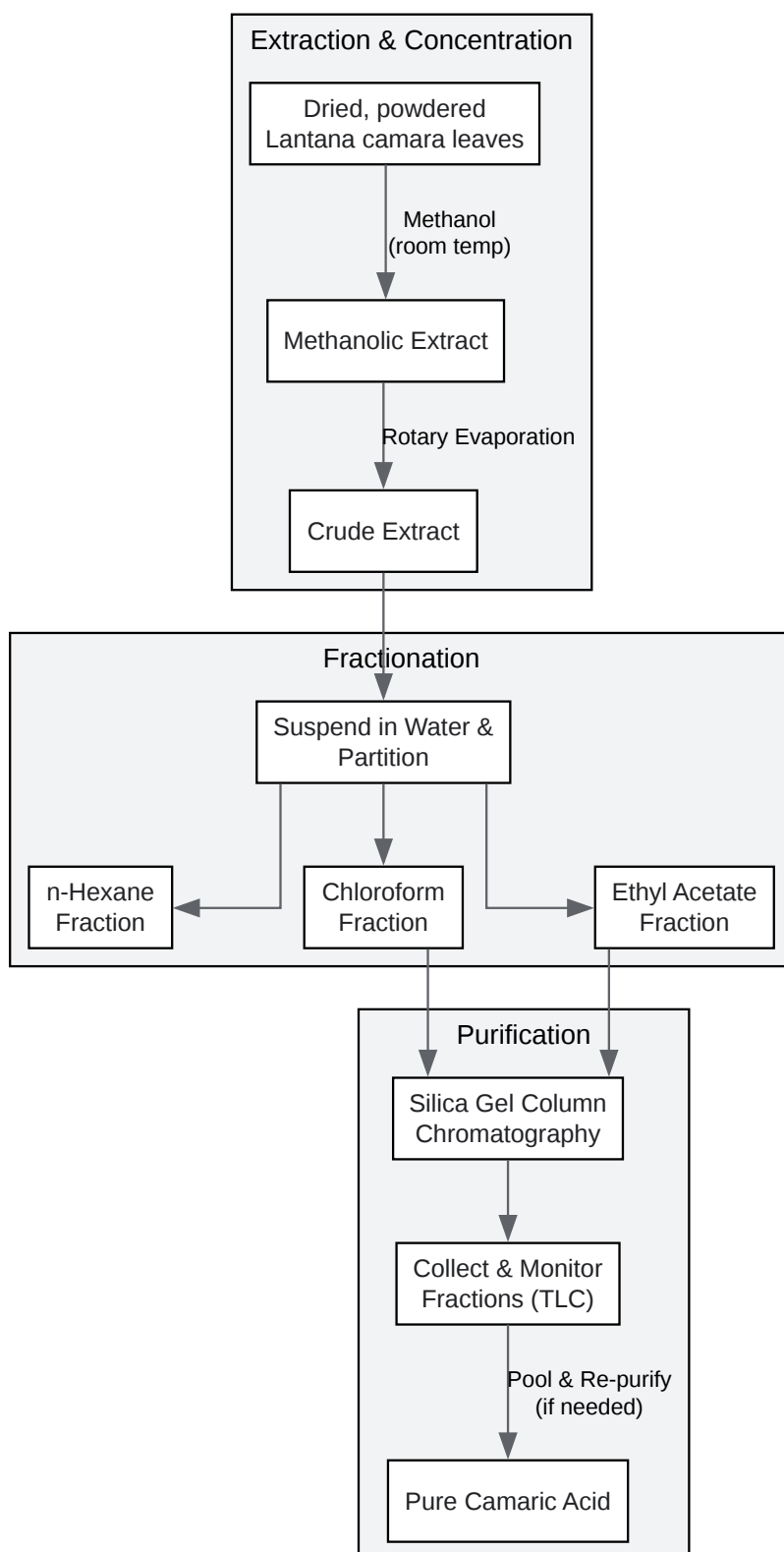
Experimental Protocols

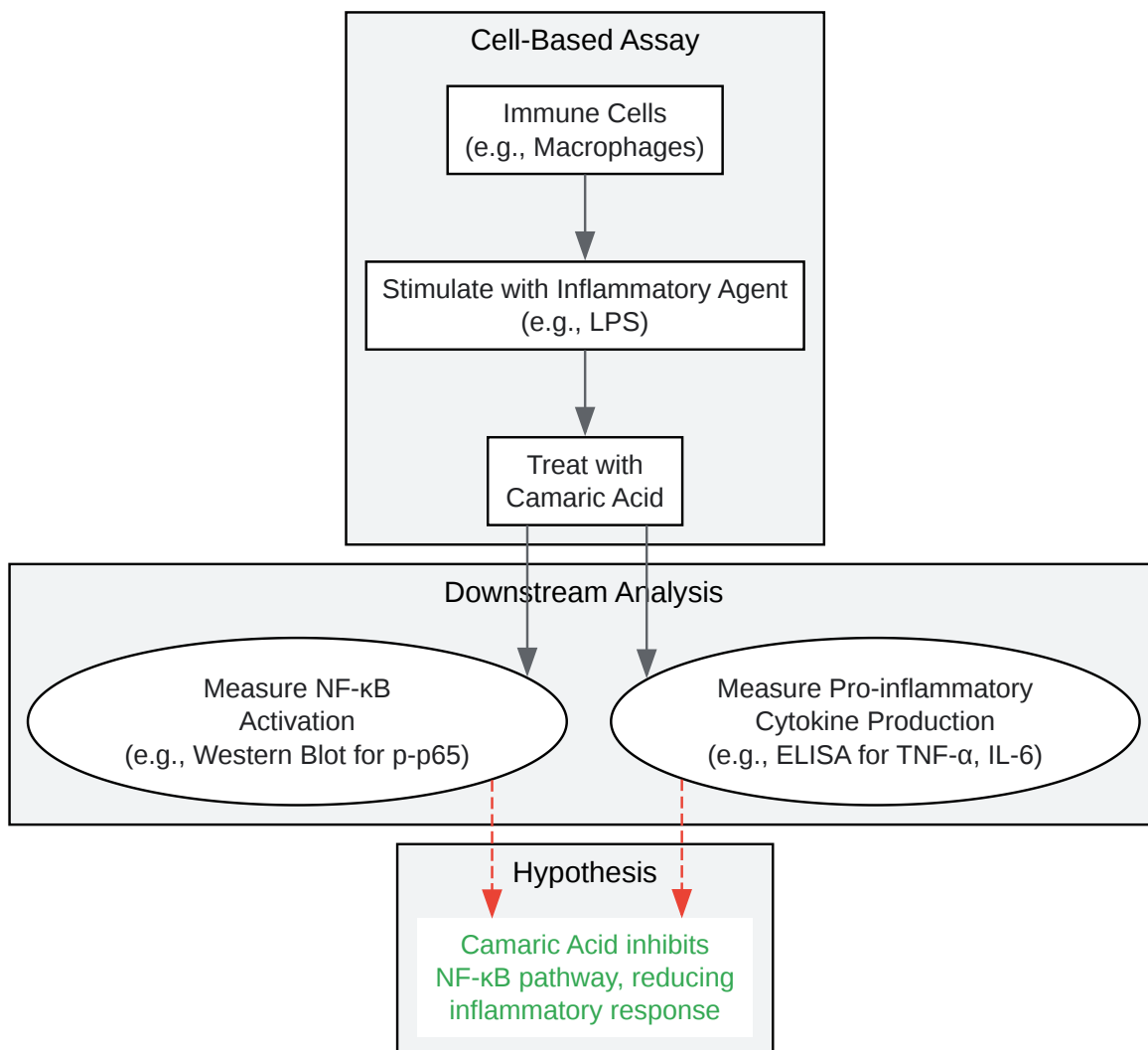
Isolation of Camaric Acid from Lantana camara

The following is a general protocol for the isolation of **Camaric acid** from the leaves of Lantana camara. Specific details may vary between different studies.[2]

- Extraction: Air-dried and powdered leaves of Lantana camara are subjected to extraction with methanol at room temperature.
- Concentration: The methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.[1]
- Fractionation: The crude methanolic extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate. The chloroform and ethyl acetate fractions, which are typically rich in triterpenoids, are concentrated.[1]

- **Chromatographic Purification:** The active fractions are subjected to column chromatography over silica gel.^[1] Elution is performed with a gradient of solvents, for example, a mixture of n-hexane and ethyl acetate of increasing polarity. Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing the compound of interest are pooled and may require further purification by repeated column chromatography or preparative HPLC to yield pure **Camaric acid**.





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